

# Physical and chemical properties of Tessaric acid

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## Compound of Interest

Compound Name: Tessaric acid

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## Tessaric Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Tessaric acid**, a sesquiterpenoid natural product, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a detailed overview of the known physical and chemical properties of **Tessaric acid**, alongside experimental methodologies and an exploration of its potential biological activities and associated signaling pathways. This document is intended to serve as a comprehensive resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

### Chemical and Physical Properties

**Tessaric acid** is a sesquiterpene that has been isolated from plants of the Asteraceae family, notably *Tessaria absinthioides*[1][2][3]. While comprehensive experimental data for **Tessaric acid** is limited, its fundamental properties have been characterized. Furthermore, extensive research on the closely related and structurally analogous Tanzawaic acids provides valuable insights into its expected characteristics.

**Table 1: Physicochemical Properties of Tessaric Acid**

Property	Value	Source
IUPAC Name	2-((2R,8S,8aR)-8,8a-dimethyl-6-oxo-1,2,3,4,6,7,8,8a-octahydronaphthalen-2-yl)acrylic acid	PubChem
CAS Number	58142-10-2	PubChem
Molecular Formula	C <sub>15</sub> H <sub>20</sub> O <sub>3</sub>	PubChem
Molecular Weight	248.32 g/mol	PubChem
Calculated LogP	2.89	ChEMBL
Calculated Acidic pKa	4.56	ChEMBL

Note: LogP and pKa values are computationally predicted and may not reflect experimental values.

**Table 2: Spectroscopic Data for the Structurally Similar Tanzawaic Acid B**

Spectroscopic Data	Description
<sup>1</sup> H NMR	Data available from total synthesis studies.
<sup>13</sup> C NMR	Data available from total synthesis studies.
Mass Spectrometry	Data available from total synthesis studies.

Note: Specific spectral data can be found in the supporting information of the cited synthesis publications.

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Tessaric acid** are not readily available in the public domain. However, standard methodologies for characterizing natural products of this class are well-established.

## Isolation and Purification

**Tessaric acid** can be isolated from the aerial parts of *Tessaria absinthioides*. A general procedure would involve:

- **Extraction:** The dried and powdered plant material is subjected to solvent extraction, typically with a solvent of medium polarity such as methanol or ethanol.
- **Fractionation:** The crude extract is then partitioned between immiscible solvents of increasing polarity (e.g., hexane, ethyl acetate, and water) to separate compounds based on their polarity. **Tessaric acid**, being a moderately polar compound, is expected to be enriched in the ethyl acetate fraction.
- **Chromatography:** The enriched fraction is further purified using a combination of chromatographic techniques, such as column chromatography over silica gel, followed by preparative high-performance liquid chromatography (HPLC) to yield pure **Tessaric acid**.

## Structural Elucidation

The structure of **Tessaric acid** is confirmed using a suite of spectroscopic techniques:

- **Mass Spectrometry (MS):** To determine the molecular weight and elemental composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HSQC, HMBC) NMR experiments are used to elucidate the carbon skeleton and the relative stereochemistry of the molecule.
- **Infrared (IR) Spectroscopy:** To identify functional groups such as carbonyls and hydroxyls.
- **Ultraviolet-Visible (UV-Vis) Spectroscopy:** To identify any chromophores present in the molecule.

## Biological Activity and Signaling Pathways

Direct studies on the biological activity of **Tessaric acid** are limited. However, extensive research on the closely related Tanzawaic acids and the broader class of sesquiterpene lactones provides strong evidence for its potential pharmacological effects.

## Reported Biological Activities of Tanzawaic Acids and Related Compounds:

- **Anti-inflammatory Activity:** Tanzawaic acid derivatives have been shown to inhibit the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated macrophage cell lines[4][5][6]. This inhibition is associated with the suppression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2) expression[4][5][6].
- **Antimicrobial and Antifungal Activity:** Various Tanzawaic acids have demonstrated antibacterial, antimalarial, and antifungal properties[7][8].
- **Cytotoxic Activity:** Some Tanzawaic acid derivatives have exhibited cytotoxic effects against various cancer cell lines[4][9].
- **Enzyme Inhibition:** Tanzawaic acids A and B have been identified as inhibitors of protein tyrosine phosphatase 1B (PTP1B)[5][10].

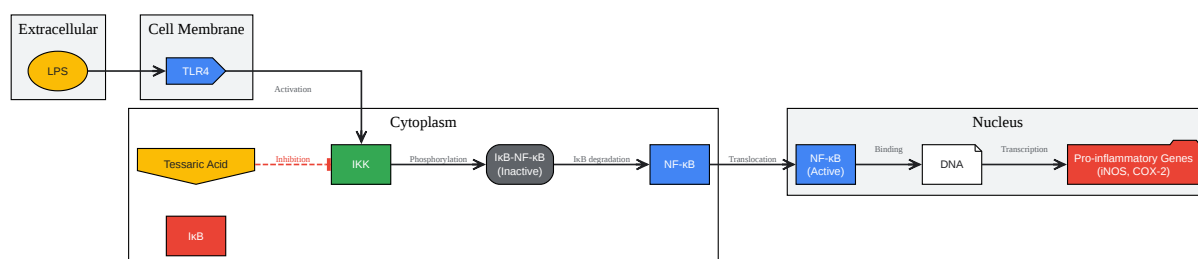
## Potential Signaling Pathway Modulation

Sesquiterpene lactones are known to exert their biological effects by modulating key cellular signaling pathways, particularly those involved in inflammation and cancer[11][12][13]. Based on the observed anti-inflammatory effects of Tanzawaic acids, a primary mechanism of action for **Tessaric acid** is likely the inhibition of the NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway.

The NF-κB pathway is a central regulator of the inflammatory response. In its inactive state, NF-κB is sequestered in the cytoplasm by inhibitor of κB (IκB) proteins. Upon stimulation by pro-inflammatory signals like LPS, the IκB kinase (IKK) complex phosphorylates IκB, leading to its ubiquitination and subsequent degradation. This frees NF-κB to translocate to the nucleus, where it binds to DNA and activates the transcription of pro-inflammatory genes, including iNOS and COX-2.

The inhibitory effect of Tanzawaic acids on iNOS and COX-2 expression strongly suggests an upstream intervention in the NF-κB pathway. It is plausible that **Tessaric acid**, sharing the same structural core, acts in a similar manner.

Below is a diagram illustrating the proposed mechanism of action of **Tessaric acid** via the NF- $\kappa$ B signaling pathway.



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Proposed inhibitory effect of **Tessaric acid** on the NF- $\kappa$ B signaling pathway.

Other potential signaling pathways that may be modulated by **Tessaric acid**, based on the activities of sesquiterpene lactones, include the MAPK (Mitogen-Activated Protein Kinase) and JAK-STAT (Janus Kinase/Signal Transducer and Activator of Transcription) pathways, which are also involved in inflammation and cell proliferation[11][12][14][15]. Further research is required to elucidate the precise molecular targets and signaling cascades affected by **Tessaric acid**.

## Conclusion

**Tessaric acid** is a promising natural product with potential therapeutic applications, particularly in the realm of anti-inflammatory and cytotoxic agents. While experimental data on its physical and chemical properties are still emerging, the wealth of information on the structurally similar Tanzawaic acids provides a solid foundation for further investigation. The likely modulation of the NF- $\kappa$ B signaling pathway positions **Tessaric acid** as a compelling candidate for drug development efforts targeting inflammatory diseases and certain cancers. This technical guide

serves as a starting point for researchers, and it is anticipated that future studies will further unravel the full therapeutic potential of this intriguing sesquiterpenoid.

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